

Disperse Blue 3 IUPAC name and synonyms

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Compound of Interest

Compound Name: Disperse blue 3

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Disperse Blue 3: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Disperse Blue 3**, a synthetic anthraquinone dye. It covers its chemical identity, physicochemical properties, and analytical methodologies.

Chemical Identity

- IUPAC Name: 1-(2-hydroxyethylamino)-4-(methylamino)anthracene-9,10-dione[1][2]
- Synonyms: **Disperse Blue 3** is known by a multitude of trade names and identifiers. Some of the most common synonyms include:
 - C.I. 61505[1]
 - Disperse Blue K[1]
 - 1-Ma-4oeaa[1]
 - Amacel Blue BNN
 - Artisil Blue BSG
 - Artisil Blue BSQ

- Celliton Blue FFR
- Cibacet Blue F3R
- Eastman Blue BNN
- Kayalon Fast Blue FN
- Setacyl Blue BN

Physicochemical Properties

The following table summarizes the key quantitative data for **Disperse Blue 3**.

Property	Value	Source
CAS Number	2475-46-9	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₁₇ H ₁₆ N ₂ O ₃	[1] [2] [3] [5]
Molecular Weight	296.32 g/mol	[2] [5]
Exact Mass	296.1161 g/mol	[1]
Appearance	Navy blue powder	[6]
Melting Point	187°C	[7]
Boiling Point	437.92°C (estimate)	[7]
Flash Point	312.8°C	[7]
Water Solubility	Insoluble	[7] [8]
Solubility in Organic Solvents	Soluble in acetone, ethanol, and benzene; slightly soluble in carbon tetrachloride.	[3] [7]
λ _{max}	594 nm, 640 nm	[9]

Experimental Protocols

Analytical Methods for Dye Identification and Quantification

The analysis of **Disperse Blue 3**, particularly in textiles and wastewater, is crucial for quality control and environmental monitoring. The German DIN 54231 standard procedure outlines methods for the analysis of disperse dyes. Commonly employed techniques include High-Performance Liquid Chromatography (HPLC) and Thin-Layer Chromatography (TLC), often coupled with various detectors.

3.1.1. High-Performance Liquid Chromatography (HPLC)

HPLC is a robust and widely used technique for the separation and quantification of **Disperse Blue 3**.

- Principle: The dye is extracted from the sample matrix using a suitable solvent. The extract is then injected into an HPLC system. The separation is achieved on a stationary phase (e.g., a C18 column) with a mobile phase gradient.
- Detection:
 - Photodiode Array (PDA) Detection: Allows for the acquisition of UV-Vis spectra of the eluting peaks, aiding in peak identification and purity assessment.
 - Mass Spectrometry (MS) Detection: Provides mass-to-charge ratio information, offering high confidence in compound identification and the ability to analyze co-eluting components. The mass spectrum for **Disperse Blue 3** would show a base peak at m/z 297.
- Application: This method is suitable for determining the presence and concentration of **Disperse Blue 3** in various samples, including textiles and wastewater. It can also be used for impurity analysis.

3.1.2. Thin-Layer Chromatography (TLC)

TLC is a simpler and more cost-effective method for the qualitative analysis of **Disperse Blue 3**.

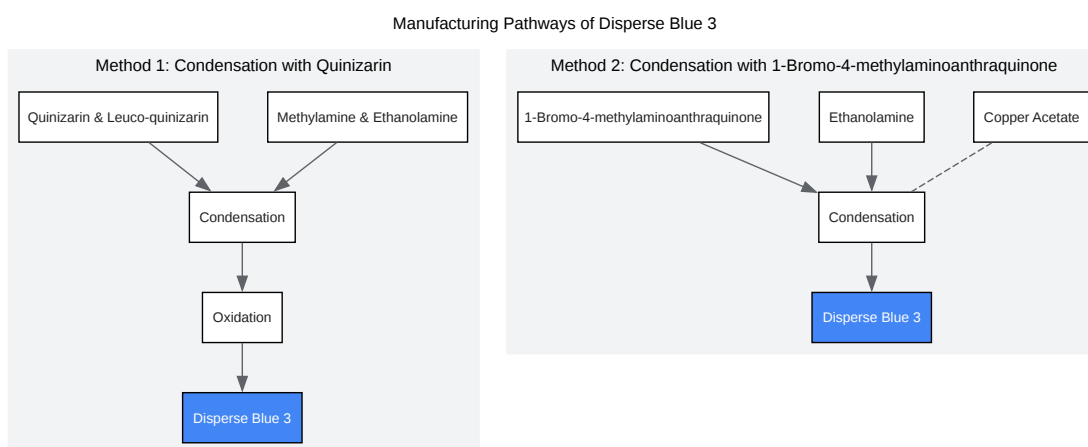
- Principle: A concentrated extract of the sample is spotted onto a TLC plate (e.g., silica gel). The plate is then developed in a chamber containing a suitable solvent system. The separation is based on the differential partitioning of the dye between the stationary and mobile phases.
- Detection: The separated spots can be visualized under UV light or by using a densitometer.
- Application: TLC is primarily used for the rapid screening and identification of **Disperse Blue 3** in samples.

Toxicological Assessment

While comprehensive toxicological data for **Disperse Blue 3** is limited, with many safety data sheets reporting "no data available" for several endpoints, it is classified as harmful if swallowed and may cause an allergic skin reaction.^{[3][6]} Disperse dyes as a class are known to be potential skin sensitizers.^[7]

Manufacturing Process

The synthesis of **Disperse Blue 3** can be achieved through two primary methods.^[2]



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Caption: Synthesis routes for **Disperse Blue 3**.

The first method involves the condensation of methylamine and ethanolamine with quinizarin and leuco-quinizarin, followed by an oxidation step.[2] The second method utilizes the condensation of 1-bromo-4-methylaminoanthraquinone with ethanolamine in the presence of a copper acetate catalyst.[2]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com